

"Dehydrodanshenol A molecular formula C₂₁H₁₈O₄"

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Compound of Interest

Compound Name: Dehydrodanshenol A

Cat. No.: B12379845

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Dehydrodanshenol A: A Technical Whitepaper

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Dehydrodanshenol A is a naturally occurring diterpenoid compound isolated from the roots of *Salvia miltiorrhiza* Bunge (Lamiaceae), a plant with a long history of use in traditional medicine. With the molecular formula C₂₁H₁₈O₄, this compound has garnered interest in the scientific community for its specific biological activities, particularly its role as a protein tyrosine phosphatase 1B (PTP1B) inhibitor. This document provides a comprehensive overview of **Dehydrodanshenol A**, including its chemical properties, biological functions, and detailed experimental protocols for its study.

Chemical Properties

Dehydrodanshenol A is characterized by the following physicochemical properties:

Property	Value
Molecular Formula	C ₂₁ H ₁₈ O ₄
Molecular Weight	334.37 g/mol
CAS Number	1444618-61-4
Class	Diterpenoid
Natural Source	Salvia miltiorrhiza

Biological Activity

The primary biological activity of **Dehydrodanshenol A** identified to date is its inhibitory effect on Protein Tyrosine Phosphatase 1B (PTP1B).

PTP1B Inhibition

Dehydrodanshenol A has been identified as a potent and selective inhibitor of PTP1B.^[1] PTP1B is a key negative regulator in the insulin signaling pathway, and its inhibition is a validated therapeutic strategy for the treatment of type 2 diabetes and obesity.^{[2][3][4][5]}

The inhibitory activity of **Dehydrodanshenol A** against PTP1B is summarized in the table below:

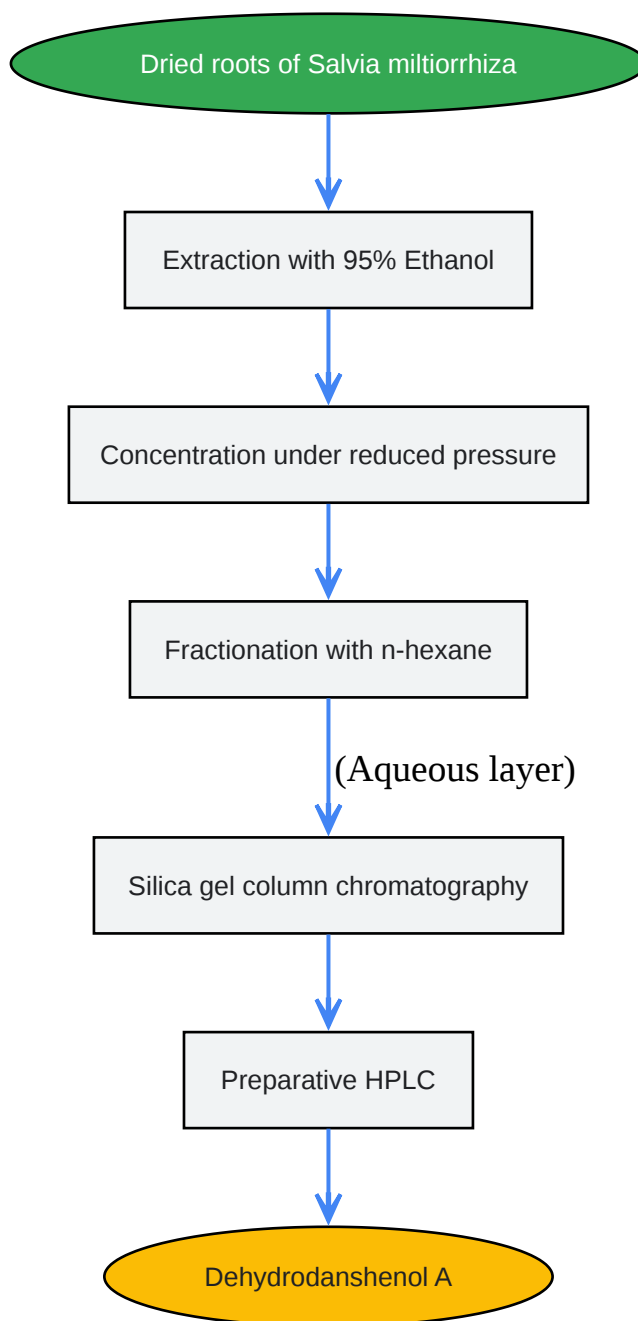
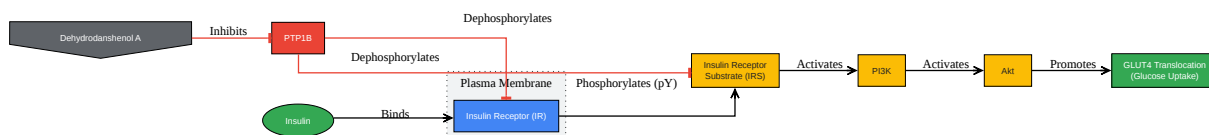
Parameter	Value	Reference
IC ₅₀	8.5 ± 0.5 μM	Kim et al., 2017 ^[1]
Inhibition Type	Classical-noncompetitive	Kim et al., 2017 ^[1]

α-Glucosidase Inhibitory Activity

In a study investigating the α-glucosidase inhibitory activity of compounds isolated from *Salvia miltiorrhiza*, **Dehydrodanshenol A** was found to have no significant inhibitory effect on this enzyme.^{[6][7]}

Signaling Pathway

PTP1B negatively regulates the insulin signaling pathway by dephosphorylating the insulin receptor (IR) and insulin receptor substrate (IRS) proteins.[2][3][4][5] By inhibiting PTP1B, **Dehydrodanshenol A** can potentially enhance insulin sensitivity.



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